

comparative analysis of surgical outcomes for open versus laparoscopic IPMN resection

Author: BenchChem Technical Support Team. **Date:** December 2025

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Open Versus Laparoscopic IPMN Resection: A Comparative Analysis of Surgical Outcomes

For researchers and surgical scientists, the choice between open and laparoscopic resection for Intraductal Papillary Mucinous Neoplasms (IPMNs) is a critical decision influenced by patient-specific factors and desired outcomes. This guide provides a comparative analysis of the two surgical approaches, supported by quantitative data from recent studies, to aid in the evaluation of these techniques.

Data Summary of Surgical Outcomes

The following tables summarize key quantitative outcomes from comparative studies of open and laparoscopic IPMN resection. These metrics are crucial for evaluating the efficacy, safety, and patient recovery associated with each method.

Table 1: Perioperative Outcomes for Laparoscopic vs. Open Pancreaticoduodenectomy for IPMN

| Outcome | Laparoscopic Pancreaticoduodenectomy (LPD) | Open Pancreaticoduodenectomy (OPD) | Significance (p-value) |
|--------------------------------|---|------------------------------------|------------------------|
| Operative Time (minutes) | Longer (e.g., 357.00) [1] | Shorter (e.g., 230.00) [1] | <0.001[1] |
| Estimated Blood Loss (mL) | Significantly Less (e.g., 143 to 202.50) [1][2] | More (e.g., 281 to 415.00)[1][2] | <0.01[1][3] |
| Blood Transfusion Rate | Lower | Higher | Significant Difference |
| Length of Hospital Stay (days) | Shorter (e.g., 7.80 to 10)[1][3] | Longer (e.g., 12 to 16.50)[1][3] | <0.001[1] |

Table 2: Postoperative Complications for Laparoscopic vs. Open Pancreaticoduodenectomy for IPMN

| Complication | Laparoscopic Pancreaticoduodenectomy (LPD) | Open Pancreaticoduodenectomy (OPD) | Significance (p-value) |
|---|--|------------------------------------|--------------------------------------|
| Overall Morbidity Rate | Lower (e.g., 56%)[2][4] | Higher (e.g., 85%)[2][4] | Significant Difference[2][4] |
| Surgical Site Infection | Lower | Higher | Significant Difference[5] |
| Postoperative Pancreatic Fistula (POPF) | Comparable Rates | Comparable Rates | Not Significantly Different[1][3][6] |
| Delayed Gastric Emptying | Lower Incidence | Higher Incidence | Significant Difference[6] |
| Reoperation Rate | Comparable (e.g., 22%)[2][4] | Comparable (e.g., 15%)[2][4] | Not Significantly Different[2][4] |
| 30-Day Mortality | No Significant Difference | No Significant Difference | Not Significantly Different[6][7] |

Table 3: Oncological Outcomes for Laparoscopic vs. Open IPMN Resection

| Outcome | Laparoscopic Resection | Open Resection | Significance (p-value) |
|--------------------------------------|--|-----------------------------------|---|
| R0 Resection Rate (Negative Margins) | High and Comparable (e.g., 93.3% to 100%)[8] | High and Comparable[8] | Not Significantly Different[2][4] |
| Number of Harvested Lymph Nodes | Comparable (e.g., 12 to 13)[2][8] | Comparable (e.g., 14 to 16)[2][8] | Not Significantly Different[2] |
| 5-Year Overall Survival Rate | Comparable or Better | Comparable | Not Significantly Different in many studies[2][4] |
| Recurrence-Free Survival | Comparable | Comparable | Not Significantly Different |

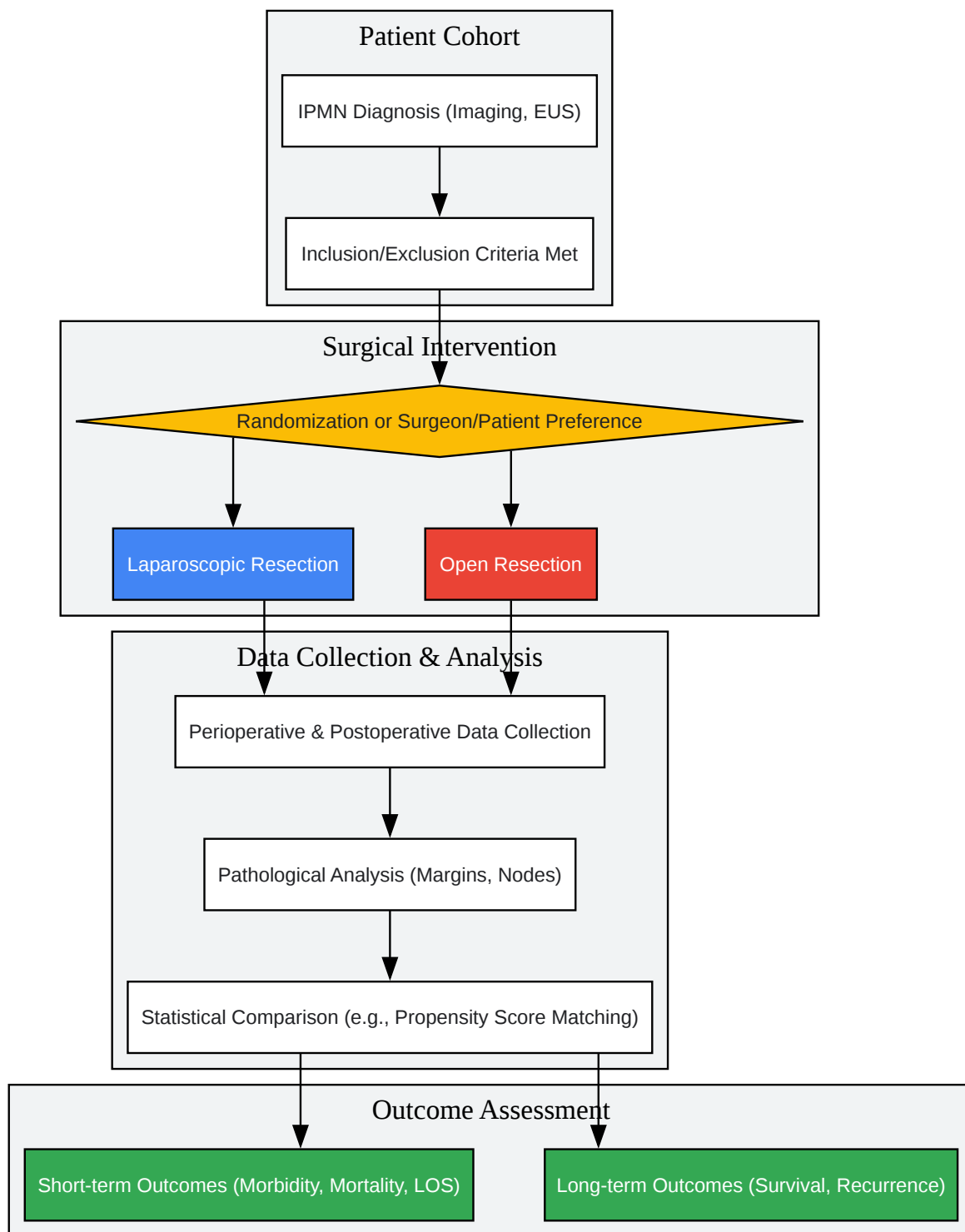
Experimental Protocols and Methodologies

The data presented are derived from retrospective cohort studies, meta-analyses, and randomized controlled trials. The general methodology for these comparative studies is as follows:

- **Patient Selection:** Patients with a diagnosis of IPMN, confirmed by imaging (CT, MRI, EUS) and sometimes cytology, are included. The selection for either laparoscopic or open surgery can be based on surgeon preference, tumor characteristics (size, location, suspicion of malignancy), and patient fitness. In randomized controlled trials, patients are randomly assigned to a surgical approach.
- **Surgical Procedure:**
 - **Laparoscopic Resection:** This minimally invasive approach involves several small incisions through which a camera and specialized surgical instruments are inserted. The pancreas is dissected, and the tumor is resected using these instruments. For a pancreaticoduodenectomy, the reconstruction of the pancreaticobiliary and enteric systems is also performed laparoscopically.
 - **Open Resection:** This traditional approach involves a larger abdominal incision to directly access and visualize the pancreas and surrounding structures for resection and reconstruction.
- **Data Collection:** Preoperative, intraoperative, and postoperative data are collected. This includes patient demographics, tumor characteristics, operative details (time, blood loss), postoperative complications (graded by Clavien-Dindo classification), length of hospital stay, and pathological findings (tumor size, margin status, lymph node involvement).
- **Follow-up:** Patients are followed up for several years to monitor for tumor recurrence and assess long-term survival.
- **Statistical Analysis:** Statistical methods such as t-tests, chi-square tests, and regression analyses are used to compare the outcomes between the two groups. Propensity score matching may be used in non-randomized studies to reduce selection bias.

Visualizing the Comparative Analysis Workflow

The following diagram illustrates the typical workflow for a comparative study on open versus laparoscopic IPMN resection.



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Caption: Workflow for a comparative study of IPMN resection.

Conclusion

The available evidence suggests that laparoscopic resection for IPMN, when performed in high-volume centers by experienced surgeons, is a safe and viable alternative to open surgery. The laparoscopic approach is consistently associated with benefits such as reduced blood loss, shorter hospital stays, and lower overall morbidity.[1][2][3][4][6] Importantly, oncological outcomes, including margin negativity and lymph node retrieval, appear to be comparable to the open approach.[2][4][8] However, laparoscopic procedures are often associated with longer operative times.[1][6] The choice of surgical approach should be individualized, taking into account tumor characteristics, patient factors, and surgeon expertise.

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- To cite this document: BenchChem. [comparative analysis of surgical outcomes for open versus laparoscopic IPMN resection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855144#comparative-analysis-of-surgical-outcomes-for-open-versus-laparoscopic-ipmn-resection]

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